

N,N-Dimethylethylenediamine health and safety information

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Compound of Interest

Compound Name: **N,N-Dimethylethylenediamine**

Cat. No.: **B050034**

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An In-depth Technical Guide on the Health and Safety of **N,N-Dimethylethylenediamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **N,N-Dimethylethylenediamine** (CAS No. 108-00-9), also known as 2-Dimethylaminoethylamine. It is intended for use by professionals in research and development environments. This document outlines the hazardous properties of the substance, safe handling and storage procedures, emergency response, and an overview of the methodologies used to determine its key safety data.

Hazard Identification and Classification

N,N-Dimethylethylenediamine is classified as a hazardous chemical. It is a highly flammable liquid and vapor that can cause severe skin burns and eye damage. It is also harmful if swallowed or in contact with skin.[\[1\]](#)

GHS Classification:

- Flammable Liquids: Category 2[\[1\]](#)
- Acute Toxicity, Oral: Category 4[\[1\]](#)
- Acute Toxicity, Dermal: Category 4[\[1\]](#)

- Skin Corrosion/Irritation: Category 1A[\[1\]](#)
- Serious Eye Damage/Eye Irritation: Category 1[\[1\]](#)

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[2\]](#)
- H302 + H312: Harmful if swallowed or in contact with skin.[\[2\]](#)
- H314: Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)

Quantitative Safety Data

The following tables summarize the key quantitative health and safety data for **N,N-Dimethylethylenediamine**.

Table 1: Toxicological Data

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	1135 mg/kg	[3]
LD50	Mouse	Oral	1200 mg/kg	[3]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C4H12N2	[2]
Molecular Weight	88.15 g/mol	[2]
Appearance	Clear, colorless to light straw liquid	[3]
Odor	Amine-like	[4]
Boiling Point	104-106 °C	[5]
Flash Point	11.7 °C (53.1 °F) - closed cup	[2]
Density	0.807 g/mL at 20 °C	[5]
Solubility	Miscible with water	[4]

Experimental Protocols

The safety data presented in this guide are determined by standardized experimental protocols. Below are summaries of the methodologies for key toxicological and flammability tests.

Acute Dermal Toxicity Testing (OECD Guideline 402)

Acute dermal toxicity data, such as LD50 values, are essential for assessing the hazards of a substance upon short-term skin contact. The OECD 402 guideline is a stepwise procedure designed to minimize the number of animals required.

Methodology:

- **Animal Selection:** Healthy, young adult rats (typically one sex, usually females) or rabbits are used.[\[6\]](#) The animals are acclimatized to laboratory conditions for at least 5 days before the test.
- **Preparation:** The day before the test, the fur is removed from the dorsal area of the trunk of the test animals.[\[3\]](#)[\[6\]](#) The test area should cover at least 10% of the body surface area.[\[6\]](#)

- Dose Administration: The test substance is applied uniformly over the shaved area.[3] For liquid substances like **N,N-Dimethylethylenediamine**, it is applied undiluted. The treated area is then covered with a porous gauze dressing and non-irritating tape.[3]
- Exposure: The animals are exposed to the substance for a 24-hour period.[3][7]
- Observation: After the exposure period, the dressing is removed, and the skin is cleansed.[3] The animals are then observed for signs of toxicity and mortality for at least 14 days.[7] Observations include changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic and central nervous system, and somatomotor activity, and behavior patterns.
- Data Analysis: The LD50 is calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.

Flash Point Determination (ASTM D93 - Pensky-Martens Closed Cup Method)

The flash point is a critical measure of the flammability of a liquid. The Pensky-Martens closed-cup test is a standard method for this determination.[8][9]

Methodology:

- Apparatus: A Pensky-Martens closed-cup tester is used. This apparatus consists of a test cup, a lid with an opening mechanism, a stirring device, an ignition source, and a heating source.[10]
- Sample Preparation: A sample of the liquid (at least 75 mL) is placed into the test cup to a specified filling mark.[10]
- Procedure: The lid is placed on the cup, and the sample is heated at a slow, constant rate while being continuously stirred.[9][11]
- Ignition Test: At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid through an opening in the lid. [1][11]

- Flash Point Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[1][10] The result is corrected to a standard atmospheric pressure.[1]

Safe Handling and Storage

Personal Protective Equipment (PPE)

Given the corrosive and toxic nature of **N,N-Dimethylethylenediamine**, appropriate PPE is mandatory to prevent skin and eye contact, and inhalation of vapors.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[3][12] Eyewash stations should be readily available.[1]
- Skin Protection: Wear appropriate protective gloves (e.g., butyl rubber, Viton) and clothing to prevent skin exposure.[3][12] A lab coat or chemical-resistant apron is recommended.[12]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[3] If exposure limits are exceeded, use a NIOSH/MSHA approved respirator with an appropriate cartridge.[1]

Handling

- Use spark-proof tools and explosion-proof equipment.[1]
- Ground all containers and equipment to prevent static discharge.[1]
- Avoid breathing vapors or mist.[1]
- Do not get in eyes, on skin, or on clothing.[3]
- Keep away from heat, sparks, and open flames.[1]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Keep away from sources of ignition.[3]

- Store in a "flammables area".[\[3\]](#)
- Keep away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[\[1\]](#)

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[3\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)
- Specific Hazards: The liquid is highly flammable and vapors may form explosive mixtures with air.[\[4\]](#) Containers may explode when heated.[\[4\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

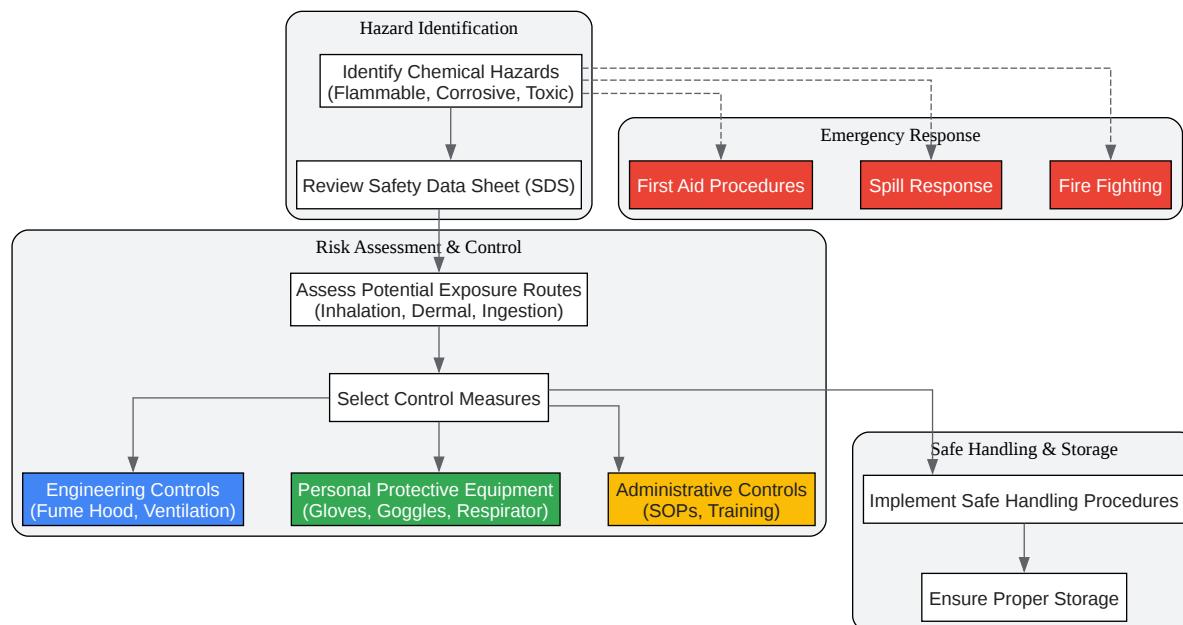
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Wear appropriate personal protective equipment.[\[4\]](#)

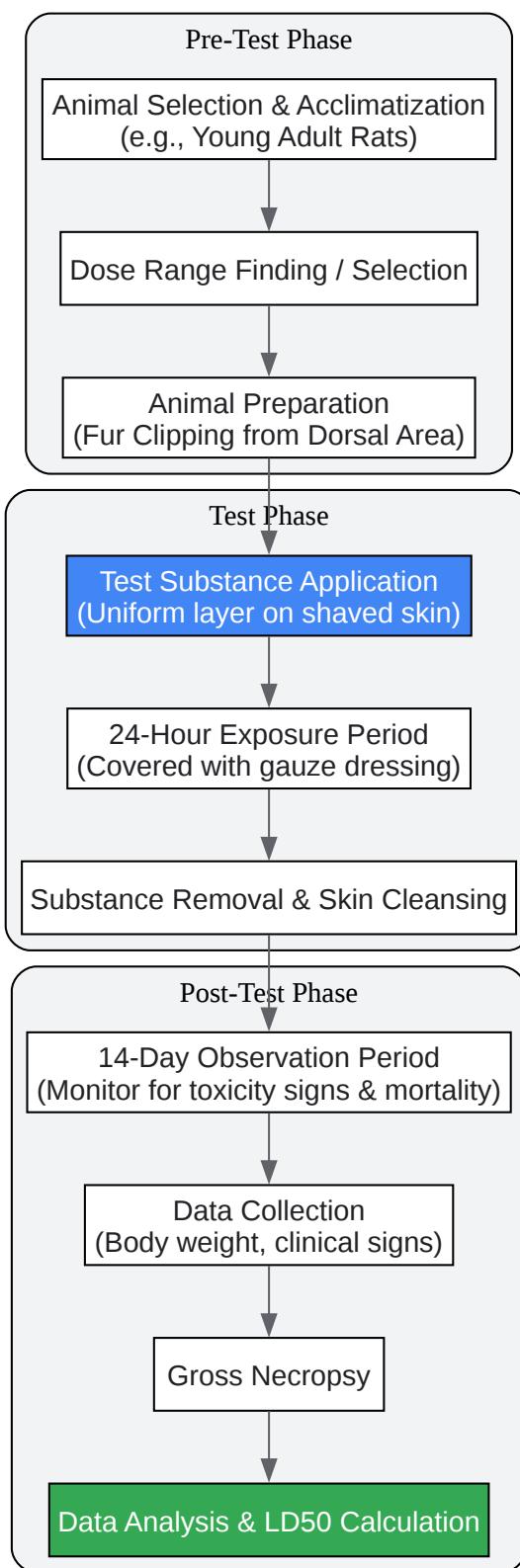
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[3] Use spark-proof tools.[3]

Visualized Workflows

The following diagrams illustrate key logical and experimental workflows related to the health and safety of **N,N-Dimethylethylenediamine**.

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Caption: Logical workflow for implementing safety precautions for hazardous chemicals.

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Caption: Experimental workflow for acute dermal toxicity testing (based on OECD 402).

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